

Operational Safety Guide: Handling and Disposal of 10-PAHSA

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Compound of Interest

Compound Name: 10-Pahsa
CAS No.: 1636134-73-0
Cat. No.: B593682

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Risk Assessment & Hazard Identification

While **10-PAHSA** is an endogenous lipid with anti-diabetic and anti-inflammatory properties, its handling requires a Risk-Based Safety Approach. The primary hazards are not the lipid itself, but the organic solvents required for its solubilization and the unknown long-term effects of systemic absorption of high-concentration bioactive signaling molecules.

The Dual-Hazard Profile

Hazard Component	Description	Critical Control Point
1. Bioactive Lipid (10-PAHSA)	Endogenous FAHFA (Fatty Acid ester of Hydroxy Fatty Acid).[1][2] Enhances insulin sensitivity and glucose tolerance.[1][3][4] Toxicological properties have not been fully investigated.	Prevent inhalation of powder and dermal absorption via carrier solvents.
2. Carrier Solvents	Supplied often in Methyl Acetate or reconstituted in Chloroform, Methanol, or DMSO. These are volatile, flammable, and skin-permeable.	Fume Hood Use is Mandatory. Solvent choice dictates PPE selection.

Personal Protective Equipment (PPE) Matrix

Select PPE based on the physical state of the substance.^[5] Gloves must be selected to resist the specific carrier solvent used.

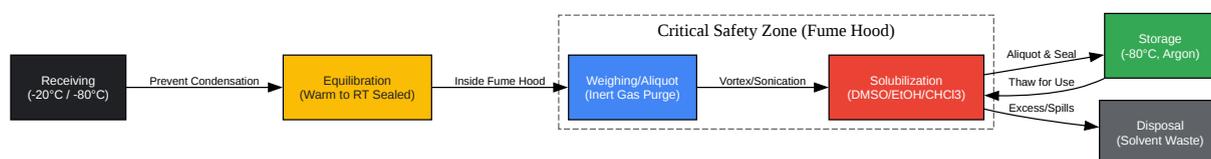
Activity	Respiratory Protection	Hand Protection (Glove Type)	Eye/Face Protection	Body Protection
Handling Neat Solid (Weighing)	N95/P2 Respirator (if outside hood) or Fume Hood sash at working height.	Nitrile (Double gloving recommended). Thickness: ≥ 0.11 mm.	Safety Glasses with side shields.	Lab Coat (Cotton/Polyester), closed-toe shoes.
Solubilization (Chloroform/Methanol)	Fume Hood Mandatory. Do not rely on respirators alone for volatile solvents.	PVA (Polyvinyl alcohol) or Viton gloves are best. Standard Nitrile degrades rapidly in Chloroform.	Chemical Splash Goggles. ^[6]	Lab Coat + Chemical Resistant Apron if handling volumes >50 mL.
Cell Culture/ DMSO Prep	Fume Hood or Biosafety Cabinet (Class II).	Nitrile (Standard). DMSO permeates nitrile but degrades it slowly; change immediately upon splash.	Safety Glasses or Face Shield. ^[6]	Lab Coat.

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*Critical Note on Glove Permeation: If dissolving **10-PAHSA** in Chloroform, standard nitrile gloves offer < 2 minutes of protection. Use PVA gloves or double-glove and change immediately upon any contact.*

Operational Workflow: The "Cold-Chain & Inert Gas" Protocol

Lipids like **10-PAHSA** are prone to oxidation and hydrolysis.[7] This workflow ensures both operator safety and sample integrity.



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Figure 1: **10-PAHSA** Handling Lifecycle. Note the equilibration step to prevent water condensation (hydrolysis risk) and the containment of weighing/solubilization within the safety zone.

Detailed Experimental Protocols

A. Reconstitution (Solubilization)

10-PAHSA is sparingly soluble in aqueous buffers.[2] You must create a stock solution in an organic solvent first.

- **Equilibration:** Remove the vial from $-20^{\circ}\text{C}/-80^{\circ}\text{C}$ storage. Do not open until it reaches room temperature (approx. 30 mins). Opening a cold vial causes moisture condensation, which hydrolyzes the ester bond.
- **Solvent Selection:**
 - For In Vitro/Cell Culture: Dissolve in DMSO or Ethanol (solubility $\sim 15\text{-}20$ mg/mL).[2][3][4]
 - For Chemical Analysis: Dissolve in Methyl Acetate or Chloroform.
- **Inert Gas Purge:** After adding solvent, gently stream Nitrogen or Argon gas over the liquid surface for 10-15 seconds to displace oxygen.
- **Dissolution:** Vortex gently. If the lipid adheres to the glass, warm slightly (warm water bath $< 30^{\circ}\text{C}$) or sonicate briefly.
- **Aqueous Dilution:** For cell culture, dilute the organic stock into the aqueous medium. Ensure the final organic solvent concentration is $< 0.1\%$ to avoid solvent toxicity to cells.

B. Storage of Stock Solutions[7][8]

- **Vessel:** Use Glass vials with Teflon-lined caps. Avoid polypropylene (plastic) tubes, as lipophilic compounds can leach into the plastic or extract plasticizers.
- **Temperature:** Store stock solutions at -80°C .
- **Shelf Life:** Solutions in organic solvents are stable for up to 6 months if purged with argon. Aqueous dilutions should be prepared fresh daily.

Emergency & Disposal Procedures

Spill Response

- **Minor Spill (< 10 mL):**

 - Alert nearby personnel.
 - Wear appropriate PPE (Double Nitrile gloves, Goggles).

- Absorb with inert material (vermiculite or chemical spill pads).
- Clean the surface with Ethanol or Acetone to remove oily residue.
- Skin Exposure:
 - Immediately remove contaminated clothing.[8]
 - Wash skin with soap and copious amounts of water for 15 minutes. Do not use ethanol to wash skin, as it may enhance absorption of the lipid.

Disposal Protocol

Do not dispose of **10-PAHSA** down the drain. It is a bioactive organic compound.

Waste Stream	Classification	Container Labeling
Stock Solutions	Hazardous Chemical Waste (Solvent)	"Organic Waste: [Solvent Name] + Trace 10-PAHSA"
Solid Residue	Hazardous Solid Waste	"Solid Waste: 10-PAHSA Contaminated Debris"
Aqueous Dilutions	Non-Hazardous (if <0.1% solvent)	Can often be sewerred (Check local EHS regulations), otherwise "Aqueous Waste".

References

- Avanti Polar Lipids.Storage and Handling of Lipids. Available at: [\[Link\]](#)
- Yore, M. M., et al. (2014). "Discovery of a class of endogenous mammalian lipids with anti-diabetic and anti-inflammatory effects."[1] Cell, 159(2), 318-332.[1] (Foundational paper describing bioactivity).
- Occupational Safety and Health Administration (OSHA).Laboratory Safety Guidance.[\[Link\]](#)

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